

# PVDC polymer structure and its effect on barrier properties

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An In-depth Technical Guide to Polyvinylidene Chloride (PVDC) Polymer Structure and its Effect on Barrier Properties

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Polyvinylidene chloride (PVDC) is a synthetic polymer renowned for its exceptional barrier properties against oxygen, water vapor, and other small molecules. This performance is critical in the pharmaceutical industry, where maintaining the stability and efficacy of drug products is paramount. The high barrier performance of PVDC is a direct result of its unique molecular structure, specifically its high degree of crystallinity and the presence of symmetrically placed chlorine atoms. This technical guide provides a comprehensive overview of the structure of PVDC, its resulting barrier properties, and the factors that can influence its performance, such as the inclusion of plasticizers. Detailed experimental protocols for characterizing PVDC films are also provided to aid researchers and drug development professionals in their evaluation of this high-performance packaging material.

## The Molecular Structure of Polyvinylidene Chloride (PVDC)

Polyvinylidene chloride is a linear thermoplastic polymer produced from the polymerization of vinylidene chloride monomer ( $\text{CH}_2=\text{CCl}_2$ ). The repeating unit in the PVDC polymer chain is (-

$\text{CH}_2\text{-CCl}_2\text{-})_n$ . The key to PVDC's exceptional barrier properties lies in its molecular structure, which is characterized by a high degree of symmetry and strong intermolecular forces.

The two chlorine atoms on alternating carbon atoms in the polymer backbone are large and electronegative, leading to strong dipole-dipole interactions between adjacent polymer chains. This, combined with the regular, linear structure of the polymer, allows the chains to pack together very tightly and in an orderly, crystalline fashion. This high degree of crystallinity is a primary contributor to PVDC's low permeability.<sup>[1]</sup>

## Crystallinity

PVDC is a semi-crystalline polymer, with its crystallinity typically ranging from 35% to 50% in copolymers.<sup>[2][3]</sup> The crystalline regions of the polymer are highly ordered and densely packed, creating a tortuous path for any permeating molecules, thus significantly impeding their diffusion. The amorphous regions, on the other hand, are less ordered and provide pathways for diffusion. Therefore, a higher degree of crystallinity generally leads to better barrier properties.

## Barrier Properties of PVDC

PVDC's unique molecular structure provides an outstanding barrier to a wide range of substances, making it an ideal material for sensitive applications such as pharmaceutical packaging.

## Oxygen Barrier

The oxygen transmission rate (OTR) of a material is a measure of the amount of oxygen that can pass through it over a given period. PVDC exhibits exceptionally low OTR values, typically in the range of 5-20  $\text{cm}^3/\text{m}^2/\text{day}$  at 23°C and 0% relative humidity.<sup>[4]</sup> This is significantly lower than many other common packaging polymers, such as PVC, which has an OTR of approximately 100-300  $\text{cm}^3/\text{m}^2/\text{day}$  under the same conditions.<sup>[4]</sup>

## Water Vapor Barrier

The water vapor transmission rate (WVTR) is a measure of the amount of water vapor that can pass through a material. PVDC also demonstrates excellent resistance to water vapor, with

typical WVTR values of 1-5 g/m<sup>2</sup>/day at 38°C and 90% relative humidity.[4] For comparison, PVC has a WVTR of around 10-20 g/m<sup>2</sup>/day.[4]

## Factors Influencing the Barrier Properties of PVDC

Several factors can influence the barrier properties of PVDC films, with the most significant being the presence of plasticizers and the comonomer ratio in PVDC copolymers.

### Effect of Plasticizers

Plasticizers are often added to PVDC to improve its flexibility and processability. However, the addition of these small molecules can have a detrimental effect on the polymer's barrier properties. Plasticizers work by inserting themselves between the polymer chains, which increases the intermolecular spacing, or free volume. This increased free volume creates more pathways for gas and water vapor molecules to diffuse through the polymer, thereby increasing the OTR and WVTR.[5]

The general effect of plasticizers is a reduction in the crystallinity of the polymer.[1][5] By disrupting the regular packing of the polymer chains, plasticizers lower the overall degree of crystallinity, leading to a more amorphous and permeable material. One study noted that an increase in the mass fraction of n-butyl sebacate by 1.5% can double the molecular penetration of the PVDC resin at 25°C.[6]

### Effect of Comonomers

PVDC is often copolymerized with other monomers, such as vinyl chloride or methyl acrylate, to modify its properties. The type and ratio of the comonomer can affect the polymer's crystallinity and, consequently, its barrier properties. Generally, increasing the comonomer content disrupts the regularity of the polymer chain, leading to a decrease in crystallinity and an increase in permeability.

## Quantitative Data on PVDC Barrier Properties

The following tables summarize the quantitative data found in the literature for the oxygen and water vapor transmission rates of PVDC and other relevant polymers.

Material	Oxygen Transmission Rate (OTR) (cm <sup>3</sup> /m <sup>2</sup> /day) @ 23°C, 0% RH	Water Vapor Transmission Rate (WVTR) (g/m <sup>2</sup> /day) @ 38°C, 90% RH
PVDC	5 - 20[4]	1 - 5[4]
PVC	100 - 300[4]	10 - 20[4]

Table 1: Comparison of Barrier Properties of PVDC and PVC.

PVDC Coating Weight (g/m <sup>2</sup> )	OTR (cm <sup>3</sup> /m <sup>2</sup> ·d·bar)	WVTR (g/m <sup>2</sup> ·d) @ 40°C, 75% RH
40	-	0.69 (Duplex)
90	-	0.14 (New Triplex)
120	~0.1	0.16 (Typical), 0.08 (New Latex)[7][8]

Table 2: Barrier Properties of PVDC Coated Films.

## Experimental Protocols

Accurate and reproducible measurement of barrier properties and structural characteristics is crucial for the evaluation of PVDC films. The following sections detail the standard methodologies for these key experiments.

### Determination of Gas Permeability (ISO 15105-1)

The gas transmission rate of plastic films is determined using the differential-pressure method as outlined in ISO 15105-1.

Methodology:

- **Specimen Preparation:** A circular specimen of the PVDC film is cut to the appropriate diameter to be mounted in the test cell. The thickness of the film is measured accurately.

- **Mounting:** The specimen is mounted in a gas transmission cell, forming a sealed barrier between two chambers.
- **Evacuation:** Both the high-pressure and low-pressure chambers of the cell are evacuated to a high vacuum.
- **Gas Introduction:** The test gas (e.g., oxygen) is introduced into the high-pressure chamber at a specified pressure.
- **Permeation Measurement:** The pressure increase in the low-pressure chamber is measured over time using a sensitive pressure transducer.
- **Calculation:** The gas transmission rate (GTR) is calculated from the rate of pressure increase, the volume of the low-pressure chamber, the area of the specimen, and the pressure difference across the film. The permeability coefficient is then calculated by normalizing the GTR for the film thickness.

## Determination of Water Vapor Transmission Rate (ASTM E96)

The water vapor transmission rate of PVDC films is determined using the gravimetric method as described in ASTM E96.

### Methodology:

- **Specimen Preparation:** A circular specimen of the PVDC film is cut to fit the opening of a test dish.
- **Assembly:**
  - **Desiccant Method:** The test dish is filled with a desiccant (e.g., anhydrous calcium chloride), and the film specimen is sealed to the mouth of the dish.
  - **Water Method:** The test dish is filled with distilled water to a specified level, and the film specimen is sealed to the mouth of the dish.

- **Environmental Control:** The assembled test dish is placed in a controlled atmosphere chamber with a specific temperature and relative humidity.
- **Weighing:** The test dish is weighed periodically over time.
- **Calculation:** The water vapor transmission rate (WVTR) is calculated from the rate of weight gain (Desiccant Method) or weight loss (Water Method), and the area of the film specimen.

## Determination of Polymer Crystallinity (X-Ray Diffraction - XRD)

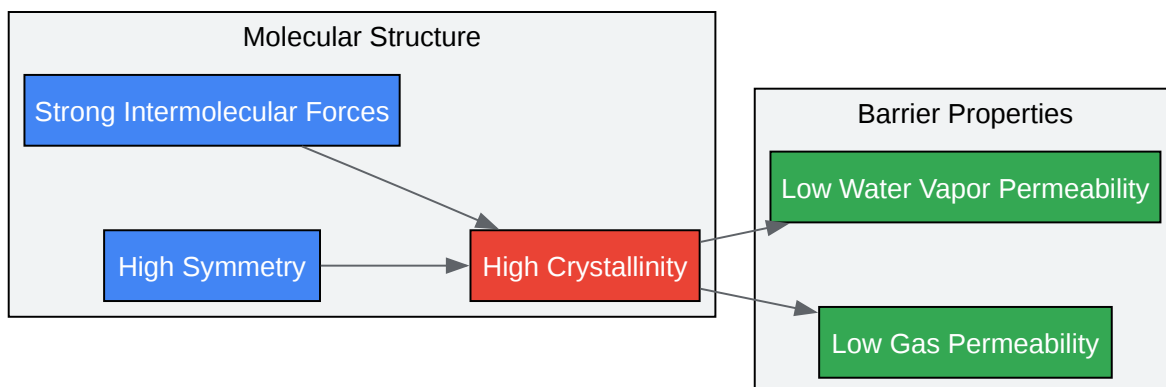
The degree of crystallinity of PVDC can be determined using X-ray diffraction.

Methodology:

- **Specimen Preparation:** A flat sample of the PVDC film is prepared.
- **Data Acquisition:** The sample is mounted in an X-ray diffractometer, and a diffraction pattern is obtained by scanning over a range of  $2\theta$  angles.
- **Data Analysis:** The resulting diffraction pattern will show sharp peaks corresponding to the crystalline regions and a broad amorphous halo corresponding to the amorphous regions.
- **Crystallinity Calculation:** The degree of crystallinity is calculated by separating the integrated intensities of the crystalline peaks from the integrated intensity of the amorphous halo. The percentage of crystallinity is the ratio of the crystalline peak area to the total area under the curve (crystalline peaks + amorphous halo), multiplied by 100.

## Visualizing Structure-Property Relationships

The following diagrams, generated using the DOT language, illustrate the key relationships discussed in this guide.



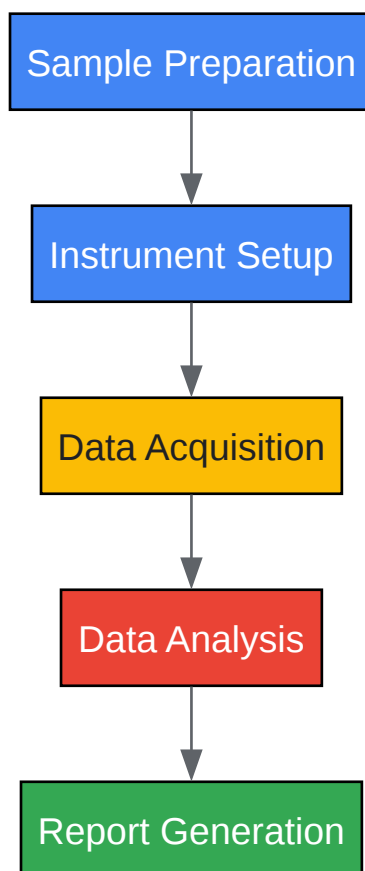
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Caption: Relationship between PVDC's molecular structure and its barrier properties.



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Caption: The effect of plasticizers on the structure and permeability of PVDC.



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Caption: A typical experimental workflow for barrier property testing.

## Conclusion

The exceptional barrier properties of PVDC are intrinsically linked to its highly crystalline and densely packed molecular structure. For researchers, scientists, and drug development professionals, a thorough understanding of this structure-property relationship is essential for the selection and qualification of appropriate packaging materials for sensitive pharmaceutical products. While additives like plasticizers can enhance flexibility, they do so at the cost of reduced barrier performance. Therefore, a careful balance must be struck to meet the specific requirements of the drug product. The standardized experimental protocols outlined in this guide provide a framework for the robust evaluation of PVDC and other high-barrier polymers, ensuring the development of safe and effective pharmaceutical packaging.



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